

An In-depth Technical Guide to the meso-1,3-Cyclopentanediol Compound

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Compound of Interest

Compound Name: 1,3-Cyclopentanediol

Cat. No.: B3029237

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This technical guide provides a comprehensive overview of the meso-**1,3-cyclopentanediol** compound, intended for researchers, scientists, and professionals in the field of drug development. The guide covers the stereochemistry, physicochemical properties, synthesis, and purification of this compound, presenting data in a structured and accessible format.

Stereochemistry and Structural Elucidation

1,3-Cyclopentanediol possesses two stereocenters, which would typically result in four possible stereoisomers (2^n , where $n=2$). However, due to the presence of an internal plane of symmetry in the cis-isomer, this configuration represents a single, achiral meso compound. The trans-isomer exists as a pair of enantiomers, (1R,3R)- and (1S,3S)-cyclopentanediol. Therefore, there are a total of three stereoisomers for **1,3-cyclopentanediol**.

The meso compound, cis-**1,3-cyclopentanediol**, is characterized by having both hydroxyl groups on the same side of the cyclopentane ring. This arrangement allows for a plane of symmetry that bisects the molecule, rendering it optically inactive despite the presence of two chiral carbons.

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **1,3-cyclopentanediol**. Data for the specific meso (cis) isomer is provided where available, alongside data for the mixture of cis and trans isomers for comparison.

Table 1: General and Physical Properties

Property	Value (meso/cis-isomer)	Value (mixture of cis and trans)	Reference
Molecular Formula	C ₅ H ₁₀ O ₂	C ₅ H ₁₀ O ₂	[1]
Molecular Weight	102.13 g/mol	102.13 g/mol	[1]
CAS Number	16326-97-9	59719-74-3	[1]
Appearance	-	Colorless to slightly yellow liquid	[2]
Melting Point	-	40 °C (lit.)	
Boiling Point	-	80-85 °C / 0.1 mmHg (lit.)	
Density	-	1.094 g/mL at 25 °C (lit.)	
Refractive Index	-	n ₂₀ /D 1.484 (lit.)	

Table 2: Spectroscopic Data for meso-(cis)-1,3-Cyclopentanediol

Spectroscopic Data	Value	Reference
¹ H NMR	Data available in spectral databases.	[3]
¹³ C NMR	Data available in spectral databases.	[1]
Mass Spectrometry	Molecular Ion (M ⁺): 102.068079557 Da	[1]

Experimental Protocols

Synthesis of 1,3-Cyclopentanediol via Hydrogenation of 1,3-Cyclopentanedione

This protocol describes a general method for the synthesis of a mixture of cis- and trans-**1,3-cyclopentanediol** through the hydrogenation of 1,3-cyclopentanedione. The ratio of cis to trans isomers can be influenced by the reaction conditions.^{[4][5]}

Materials:

- 1,3-Cyclopentanedione
- Ruthenium on Carbon (Ru/C) catalyst (5 wt%)
- Isopropanol (IPA)
- Hydrogen gas (H₂)
- Pressure autoclave reactor

Procedure:

- A pressure autoclave with a nominal volume of 100 mL is charged with 4.90 g (50 mmol) of 1,3-cyclopentanedione and 250 mg of 5 wt% Ru/C catalyst.
- 50 mL of isopropanol is added to the reactor.
- The autoclave is sealed and purged with hydrogen gas.
- The reactor is pressurized to 50 bar with hydrogen gas.
- The reaction mixture is stirred at 750 rpm and heated to 100 °C.
- The reaction is allowed to proceed for 7 hours.
- After the reaction is complete, the reactor is cooled to room temperature and carefully depressurized.
- The reaction mixture is filtered to remove the Ru/C catalyst.
- The isopropanol is removed under reduced pressure to yield the crude **1,3-cyclopentanediol** as a mixture of cis and trans isomers.^{[4][5]} The kinetically favored product

is the cis-isomer.^[5]

Purification of meso-(cis)-1,3-Cyclopentanediol by Fractional Distillation

The separation of the meso (cis) and trans isomers of **1,3-cyclopentanediol** can be achieved by fractional distillation under vacuum, taking advantage of the difference in their boiling points.^[6]

Apparatus:

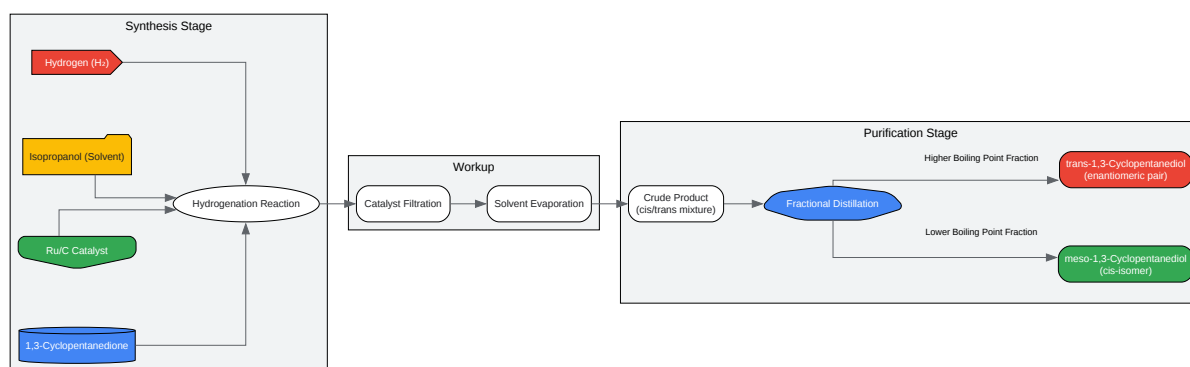
- 50 mL two-neck round-bottom flask
- 10 cm Vigreux column
- Distillation head with a condenser
- Receiving flask
- Vacuum pump and gauge

Procedure:

- The crude mixture of cis- and trans-**1,3-cyclopentanediol** is placed in the round-bottom flask.
- The fractional distillation apparatus is assembled.
- A vacuum is applied to the system.
- The mixture is heated gently.
- Fractions are collected at different temperature ranges, corresponding to the boiling points of the different isomers. The composition of each fraction can be analyzed by methods such as gas chromatography (GC) to determine the cis/trans ratio.^[6]

Synthesis and Purification Workflow

The following diagram illustrates the logical workflow for the synthesis of **1,3-cyclopentanediol** and the subsequent separation of its stereoisomers.



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Caption: Synthesis and Purification Workflow for **1,3-Cyclopentanediol** Stereoisomers.

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